

Application Note: HPLC-DAD Quantification of Verbascoside

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Compound Focus: Verbascoside

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1. Introduction **Verbascoside** (also known as acteoside) is a phenylethanoid glycoside with demonstrated pharmacological activities, including antioxidant, anti-inflammatory, neuroprotective, and antileishmanial properties [1] [2]. Its quantification is crucial for the quality control and standardization of herbal medicinal products [3]. This application note details a validated HPLC-Diode Array Detection (DAD) method for the precise quantification of **verbascoside** in plant extracts.

2. Experimental Protocol

• 2.1. Instrumentation and Reagents

- **HPLC-DAD System:** An HPLC system equipped with a quaternary pump, autosampler, column thermostat, and diode array detector is required [1] [2].
- **Chromatography Column:** A reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 μ m) is standard [3] [4]. For UPLC applications, a C18 column with 2.1-2.2 μ m particle size can be used for faster analysis [2].
- **Mobile Phase:** A binary gradient system is typical.
 - **Eluent A:** Water with 0.1% acid (formic acid or trifluoroacetic acid).
 - **Eluent B:** Acetonitrile or Methanol with 0.1% acid [3] [2].
- **Standards and Solvents:** **Verbascoside** reference standard, HPLC-grade water, acetonitrile, and methanol.

• 2.2. Detailed Methodology

- **Sample Preparation:** Plant material (e.g., leaves, flowers, seeds) is dried, powdered, and extracted. A common protocol involves maceration with **80% methanol** or **ethanol** at room temperature [1] [2]. The extract is filtered, concentrated, and redissolved in methanol or the initial mobile phase composition before being filtered through a **0.45 µm** or **0.22 µm membrane filter** prior to injection [1] [4].
- **Chromatographic Conditions:**
 - **Column Temperature:** 25-35°C
 - **Flow Rate:** 0.8 - 1.6 mL/min (for conventional HPLC) [4] [5]
 - **Injection Volume:** 10 - 30 µL
 - **Detection Wavelength:** 330-332 nm is optimal for **verbascoside** [2].
 - **Gradient Elution Program:** A representative gradient for **verbascoside** separation is summarized in the following table.

Table 1: Example of HPLC Gradient Elution Program for Verbascoide Analysis

Time (min)	% Eluent A (0.1% FA in Water)	% Eluent B (0.1% FA in Methanol)	Purpose
0.0	90	10	Initialization & Equilibration
0.6	90	10	Isocratic hold for early eluters
6.0	50	50	Linear gradient to elute mid-polarity compounds
11.0	50	50	Isocratic hold for verbascoside elution (~8-12 min)
13.0	10	90	Linear gradient to wash strongly retained compounds
15.0	10	90	Isocratic wash
17.0	90	10	Rapid return to initial conditions
20.0	90	10	Re-equilibration for next run

*This gradient is adapted from a UPLC-DAD method for **verbascoside** quantification in *Plantago* species [2].*

- **2.3. Method Validation** The developed HPLC-DAD method should be validated according to international guidelines (e.g., ICH) to ensure reliability [4]. Key validation parameters include: * **Linearity:** Prepare **verbascoside** standard solutions at a minimum of five concentrations. The method should demonstrate a **correlation coefficient (R^2) > 0.999** [5]. * **Precision:** Determined by repeatability (intra-day) and intermediate precision (inter-day), expressed as Relative Standard Deviation (RSD). An RSD < 5% is typically acceptable [5]. * **Accuracy:** Assessed via recovery studies by spiking a known amount of standard into a sample. Recovery values should be close to **100%** [5]. * **Limit of Detection (LOD) and Quantification (LOQ):** The LOD and LOQ for **verbascoside** in validated methods can be as low as **0.01 µg/mL and 0.03 µg/mL**, respectively [5].

Representative Quantitative Data

The following table summarizes quantitative findings of **verbascoside** in different plant species from recent research, demonstrating the method's applicability.

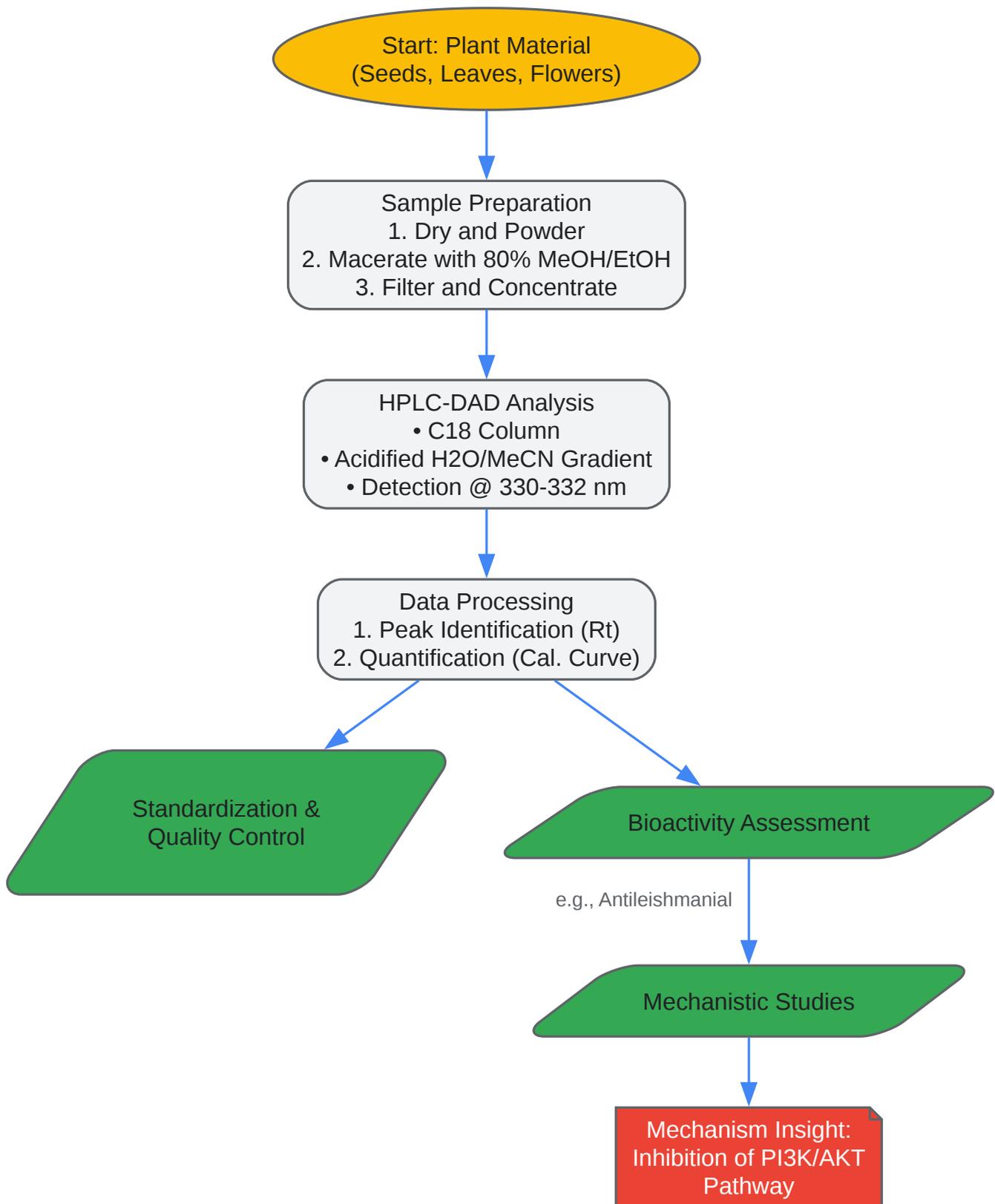
Table 2: Quantification of Verbascoside in Different Plant Species and Extracts

Plant Species	Plant Part	Extract Type	Verbascoside Content	Key Findings / Activity	Citation
Stizophyllum perforatum	Leaves	Crude Ethanol Extract	Major Constituent	Exhibited antileishmanial activity (IC ₅₀ : 6.23 µM promastigotes; 3.71 µM amastigotes). LD ₅₀ > 2000 mg/kg.	[1] [6]
Lamium album L.	Flowers	Aqueous Extract	Quantified (specific value not listed)	Proposed as a reference compound for standardization of Lamii albi flos.	[3] [7]
Verbena officinalis	Aerial Parts	Methanol Extract	Major constituent alongside verbenalin	European Pharmacopoeia defines verbenalin as quality-determining compound; verbascoside also contributes to activity.	[8]

Plant Species	Plant Part	Extract Type	Verbascoside Content	Key Findings / Activity	Citation
Plantago psyllium L.	Seeds	80% Hydromethanol	Successfully identified and quantified	Verbascoside showed synergistic effect with 5-FU in colorectal cancer cells, potentially via PI3K/AKT pathway.	[2]

Research Applications and Workflow

The HPLC-DAD quantification of **verbascoside** is integral to various research workflows, from phytochemical analysis to mechanistic biological studies.



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Diagram 1: A comprehensive workflow for the analysis and application of **verbascoside**, from plant extraction to mechanistic biological studies.

Key Considerations for Protocol Implementation

- **Peak Identity Confirmation:** For definitive identification, especially in new plant matrices, coupling the HPLC-DAD with **Mass Spectrometry (MS)** is recommended. This provides confirmation based on both retention time and mass-to-charge ratio [2].
- **Extraction Optimization:** The extraction solvent significantly impacts yield. While aqueous-organic mixtures are common, the optimal solvent and extraction time (e.g., maceration, sonication) may need optimization for specific plant materials [3].
- **Internal Standard:** For highest precision and accuracy in quantification, consider using an internal standard (IS), such as **mangiferin**, to correct for injection volume variability and sample preparation losses [1].

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References

1. HPLC method for quantifying verbascoside in Stizophyllum ... [frontiersin.org]
2. Verbascoside: Identification, Quantification, and Potential ... [nature.com]
3. Lamalbid, Chlorogenic Acid, and Verbascoside as Tools for... [pubmed.ncbi.nlm.nih.gov]
4. HPLC-DAD method for simultaneous determination of natural ... [chemisgroup.us]
5. and Validation of an Development - HPLC for the... DAD Method [mjfas.utm.my]
6. HPLC method for quantifying verbascoside in Stizophyllum ... [pubmed.ncbi.nlm.nih.gov]
7. Lamalbid, Chlorogenic Acid, and Verbascoside as Tools ... [pmc.ncbi.nlm.nih.gov]
8. Simultaneous quantification of verbenalin and ... [sciencedirect.com]

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